

# Application Note: High-Precision LC-MS/MS Quantification of Ceftriaxone in Plasma

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Ceftriaxone-d3

CAS No.: 1132650-38-4

Cat. No.: B585372

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## Internal Standard Strategy: Ceftriaxone-d3 Optimization Executive Summary & Scientific Rationale

Ceftriaxone is a polar, acidic cephalosporin with high plasma concentrations (therapeutic range: 10–250 µg/mL). The use of **Ceftriaxone-d3** is the gold standard for correcting ionization suppression in Electrospray Ionization (ESI).

The Critical Challenge: Natural Ceftriaxone (

) contains three sulfur atoms. The natural isotopic abundance of

and

creates a significant signal at the

mass.

- Ceftriaxone (

):

[1][2][3][4]

- **Ceftriaxone-d3** (

):

- Interference: The natural

isotope of the analyte overlaps directly with the precursor mass of the Internal Standard.

The Solution (The "High-IS" Strategy): In typical assays, IS concentrations are set low (e.g., 1 µg/mL). For **Ceftriaxone-d3**, this is fatal. A 200 µg/mL analyte sample can generate an

signal equivalent to ~0.5–1.0 µg/mL of IS, causing >50% interference and failing validation.

Protocol Directive: You must use a High Internal Standard Concentration (25–50 µg/mL) to render the isotopic contribution negligible (<5%).

## Reagents and Materials

Component	Grade/Specification	Source (Example)
Ceftriaxone Sodium	Reference Standard (>99%)	USP / Sigma-Aldrich
Ceftriaxone-d3	Isotopic Purity >99% D	Toronto Research Chemicals (TRC)
Formic Acid	LC-MS Grade	Fisher Chemical
Acetonitrile (ACN)	LC-MS Grade	Merck / Honeywell
Water	18.2 MΩ·cm	Milli-Q System
Human Plasma	K2-EDTA or Lithium Heparin	BioIVT / Commercial Source

## Solution Preparation Protocol

### Stock Solutions

- Ceftriaxone Stock (1.0 mg/mL): Dissolve 10.0 mg (corrected for salt/purity) in 10.0 mL of Water. Note: Do not use Methanol for stock; Ceftriaxone is more stable in water.
- **Ceftriaxone-d3** Stock (1.0 mg/mL): Dissolve 1.0 mg in 1.0 mL of Water. Store at -80°C.

## Internal Standard Working Solution (ISWS) – CRITICAL STEP

To mitigate the isotopic interference described above, prepare the ISWS at a high concentration.

- Target Concentration: 50 µg/mL
- Diluent: 50:50 Water:Acetonitrile (v/v)
- Preparation: Dilute 500 µL of **Ceftriaxone-d3** Stock (1 mg/mL) into 9.5 mL of Diluent.

## Calibration Standards (CS)

Prepare fresh in human plasma.

- Range: 1.0 µg/mL (LLOQ) to 250 µg/mL (ULOQ).
- Levels: 1, 5, 20, 50, 100, 200, 250 µg/mL.

## Sample Preparation Workflow (Protein Precipitation)

This method uses a "Crash and Dilute" approach to minimize handling time and maximize recovery of the polar analyte.

Step-by-Step Protocol:

- Aliquot: Transfer 50 µL of Plasma (Sample/CS/QC) into a 1.5 mL Eppendorf tube or 96-well plate.
- IS Addition: Add 20 µL of IS Working Solution (50 µg/mL).
  - Result: Final IS concentration in matrix is effectively high, ensuring the IS signal dominates any isotopic noise from the analyte.
- Precipitation: Add 150 µL of Acetonitrile containing 0.1% Formic Acid.
  - Mechanism: The acid helps stabilize Ceftriaxone and improves precipitation efficiency.
- Vortex: Mix vigorously for 30 seconds.
- Centrifugation: Centrifuge at 10,000 x g for 10 minutes at 4°C.

- Dilution: Transfer 50  $\mu$ L of the supernatant to a clean vial/plate.
- Final Diluent: Add 450  $\mu$ L of 0.1% Formic Acid in Water.
  - Reason: This dilutes the organic content to ~10%, preventing "solvent effect" (peak broadening) on the early-eluting polar Ceftriaxone.
- Inject: 2–5  $\mu$ L onto LC-MS/MS.

## LC-MS/MS Conditions Chromatography (UPLC)

- Column: Waters ACQUITY UPLC HSS T3 (1.8  $\mu$ m, 2.1 x 50 mm) or Agilent Zorbax Eclipse Plus C18.
  - Why T3? It retains polar compounds better than standard C18, separating Ceftriaxone from the void volume.
- Mobile Phase A: 0.1% Formic Acid in Water.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Gradient:
  - 0.0–0.5 min: 5% B (Isocratic hold for polar retention)
  - 0.5–2.5 min: 5% → 90% B
  - 2.5–3.0 min: 90% B (Wash)
  - 3.0–3.1 min: 90% → 5% B
  - 3.1–4.5 min: 5% B (Re-equilibration)

## Mass Spectrometry (ESI+)

- Mode: Positive Electrospray Ionization (ESI+).
- Transitions (MRM):

Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)
Ceftriaxone	555.1	396.1	25	18
Ceftriaxone-d3	558.1	399.1	25	18

- Note: The transition 555 -> 396 corresponds to the loss of the triazine ring side chain. Ensure the d3 label is not on the fragment lost. (Common d3 labels are on the methoxy group, which is retained in the 399 fragment).

## Visualization of Workflows

### Figure 1: Sample Preparation Logic

This diagram illustrates the critical dilution step required to maintain peak shape for polar analytes.

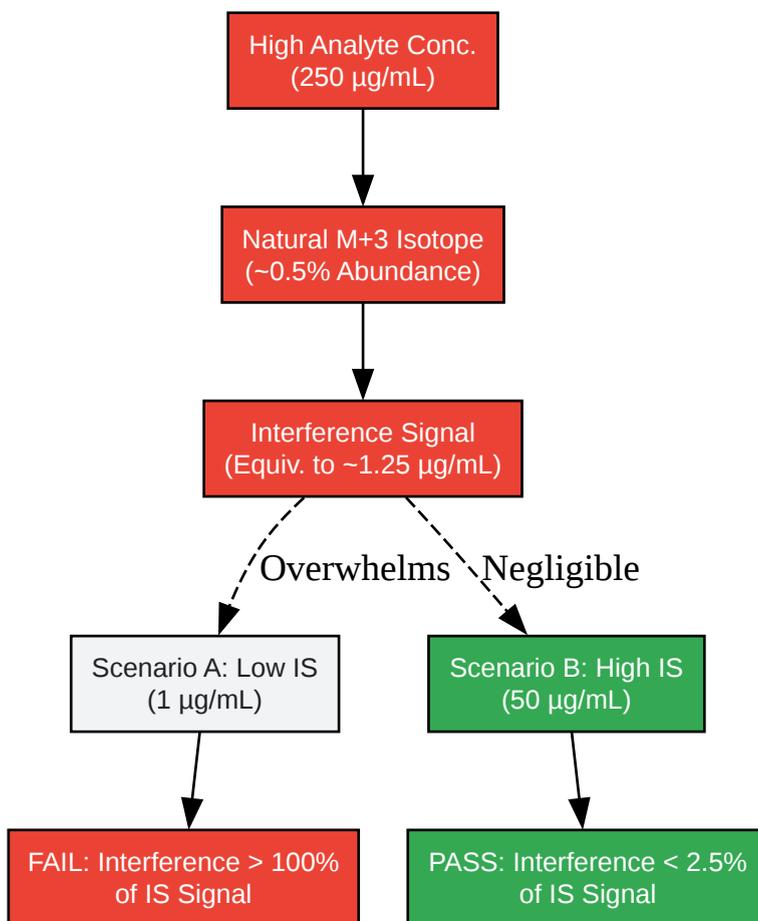


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Caption: Optimized Protein Precipitation workflow ensuring high IS load and solvent compatibility.

### Figure 2: Isotopic Interference Mitigation Strategy

This diagram explains why the high IS concentration is mandatory.



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Caption: Mechanism showing how High IS concentration masks the natural isotopic contribution of the analyte.

## Validation & Quality Control Criteria

To ensure the method is robust, verify the following parameters:

- Linearity:  
using  
weighting.
- IS Response Consistency: The variation in IS peak area across the run should be RSD.

- Troubleshooting: If IS area drops in high-concentration samples, you have suppression. If IS area increases in high-concentration samples, you have Isotopic Interference.
- Cross-Talk Check: Inject a ULOQ sample without IS (Double Blank + Analyte). Monitor the IS channel. The signal should be of the average IS response in standards.[3]
  - If > 5%:[3][5][6][8][9] Increase IS concentration further or lower the ULOQ.

## References

- Ahsman, M. J., et al. "Determination of ceftriaxone in human plasma using liquid chromatography–tandem mass spectrometry." [5][6] *Journal of Chromatography B*, vol. 1209, 2022. [Link](#)
- Decosterd, Y. A., et al. "Analytical Evaluation for the Quantitation of Fifteen Antibiotics in Plasma." Thermo Fisher Scientific Technical Note 65205. [Link](#)
- Page-Sharp, M., et al. "Determination of ceftriaxone in human plasma using liquid chromatography–tandem mass spectrometry." [5][6] *Wellcome Open Research*, 2019.[2] [Link](#)
- FDA Guidance for Industry. "Bioanalytical Method Validation M10." U.S. Food and Drug Administration, 2022. [Link](#)

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## Sources

- 1. [Determination of ceftriaxone in human plasma using liquid chromatography–tandem mass spectrometry — MORU Tropical Health Network \[tropmedres.ac\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [Determination of ceftriaxone in human plasma using liquid chromatography–tandem mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [4. researchgate.net \[researchgate.net\]](#)
- [5. An LC-MS/MS method for the simultaneous determination of 18 antibacterial drugs in human plasma and its application in therapeutic drug monitoring - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. public-pages-files-2025.frontiersin.org \[public-pages-files-2025.frontiersin.org\]](#)
- [7. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [8. rjptonline.org \[rjptonline.org\]](#)
- [9. tsijournals.com \[tsijournals.com\]](#)
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